

Proper Disposal Procedures for (Rac)-Spirotetramat-enol

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Compound of Interest

Compound Name: (Rac)-Spirotetramat-enol

Cat. No.: B1395592

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The following guide provides essential safety and logistical information for the proper disposal of **(Rac)-Spirotetramat-enol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Summary of Key Safety and Physical Data

Proper handling and disposal of **(Rac)-Spirotetramat-enol** require an understanding of its physical properties and associated hazards. The following table summarizes crucial data for quick reference.

Property	Data
Chemical Identification	(Rac)-Spirotetramat-enol; cis-3-(2,5-Dimethylphenyl)-4-hydroxy-8-methoxy-1-azaspiro[4.5]dec-3-en-2-one[1]
Molecular Formula	C ₁₈ H ₂₃ NO ₃ [1][2]
Molecular Weight	301.38 g/mol [1][2]
Physical State	Solid (Neat form)[1]
Decomposition Temperature	Decomposes at approximately 229 °C[2]
Storage Conditions	Store in a cool, dry place, in a tightly closed container. Recommended temperatures include 4°C and ambient (>5 °C).[1][2][3]
Hazard Statements	Causes serious eye irritation.[2][4] Irritating to skin.[2] Toxic to fish and other aquatic organisms, with potential for long-term adverse effects in the aquatic environment.[2]
Signal Word	Warning[2]
UN Number (Transport)	UN3077 (Environmentally hazardous substance, solid, n.o.s.)[2]

Experimental Protocols for Disposal and Spill Management

The following protocols provide step-by-step guidance for managing the disposal of bulk material and handling accidental spills of **(Rac)-Spirotetramat-enol**.

Protocol 1: Disposal of Unused or Waste (Rac)-Spirotetramat-enol

This procedure applies to the disposal of expired, surplus, or contaminated bulk quantities of the chemical.

- Personal Protective Equipment (PPE): Before handling the material, wear appropriate safety apparel, including chemical-resistant gloves, protective clothing, and eye or face protection. [2][4] Ensure work is conducted in a well-ventilated area or under a fume hood to avoid breathing vapors.[4]
- Waste Characterization and Segregation:
 - Classify the material as hazardous waste due to its aquatic toxicity and irritant properties. [2]
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Packaging and Labeling:
 - Place the waste material in a clearly labeled, sealed, and non-reactive container.
 - The label should include the chemical name "**(Rac)-Spirotetramat-enol**," the appropriate hazard pictograms (e.g., irritant, environmentally hazardous), and the UN number (UN3077).
- Disposal Method:
 - The primary recommended disposal method is incineration in an authorized special waste incineration plant.[5][6]
 - Contact your institution's EHS office or a licensed professional waste disposal service to arrange for collection and transport.
 - Consult with the waste disposal site operator and the responsible authority to ensure all local, regional, and national regulations are met.[5] Do not let the product enter drains.[4]

Protocol 2: Spill Cleanup and Disposal

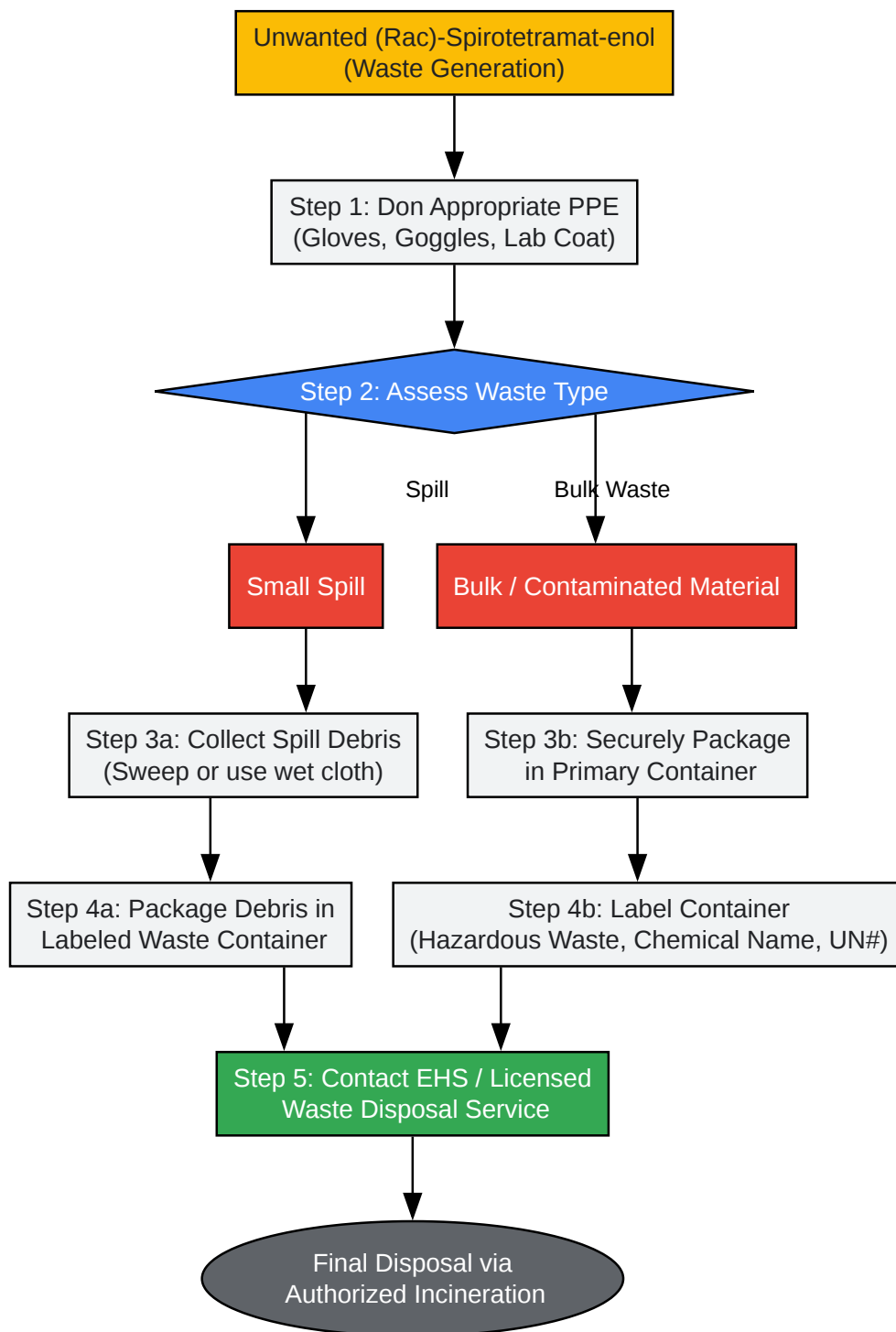
This protocol outlines the procedure for safely managing and disposing of small spills of **(Rac)-Spirotetramat-enol** in a laboratory setting.

- Immediate Response and PPE:

- Ensure adequate ventilation.[4]
- Wear the appropriate PPE as described in Protocol 1 (gloves, safety glasses/goggles, lab coat).
- Containment and Collection:
 - For small spills, the material can be collected by gently sweeping it into a suitable container for proper disposal.[3] Alternatively, a wet cloth can be used to collect the material.[3]
 - Prevent further leakage or spillage if it is safe to do so.[4]
- Decontamination:
 - After the bulk of the spill has been collected, decontaminate the area. Wash the surface with plenty of soapy water.[3]
- Packaging and Disposal of Spill Debris:
 - Place all contaminated materials (e.g., used cloths, absorbent pads, contaminated PPE) into a sealed container.
 - Label the container as hazardous waste containing "**(Rac)-Spirotetramat-enol** spill debris."
 - Dispose of the container through your institution's hazardous waste program, following the same procedure as for bulk waste.

Visual Workflow for Disposal Decision-Making

The following diagram illustrates the logical steps and decision points for the proper disposal of **(Rac)-Spirotetramat-enol**.



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Caption: Disposal workflow for **(Rac)-Spirotetramat-enol**.

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